

Application Notes and Protocols for High-Throughput Screening of BAX Inhibitors

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Compound of Interest

Compound Name: BAX-IN-1
Cat. No.: B15581629

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Topic: BAX Inhibitor High-Throughput Screening

Audience: Researchers, scientists, and drug development professionals.

Introduction

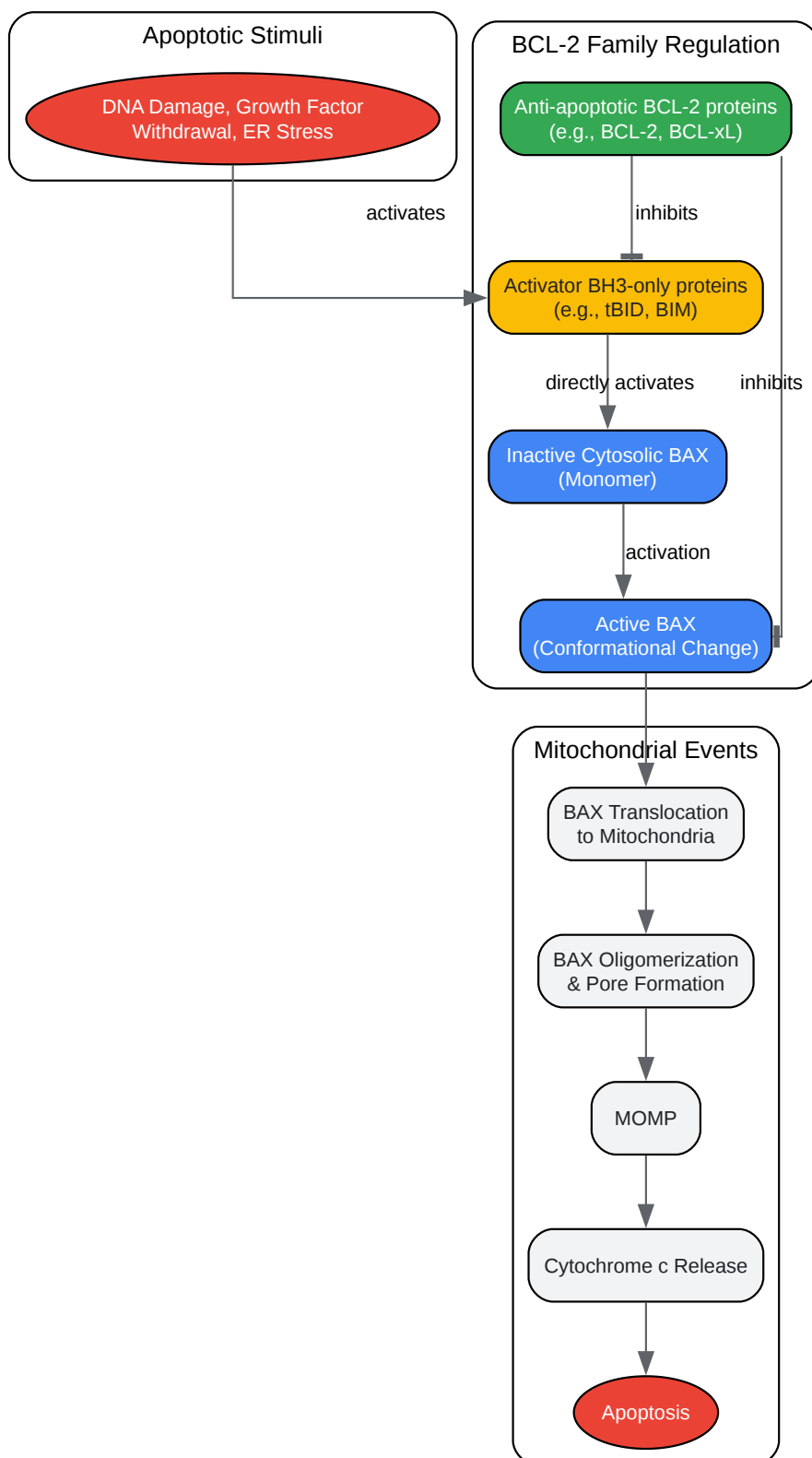
The BCL-2-associated X protein (BAX) is a pivotal pro-apoptotic member of the BCL-2 family of proteins. In response to apoptotic stimuli, BAX translocates from the cytosol to the mitochondrial outer membrane, where it oligomerizes and forms pores, leading to the release of cytochrome c and other pro-apoptotic factors. This process is a key commitment step in the intrinsic pathway of apoptosis. Dysregulation of BAX is implicated in numerous diseases, including cancer and neurodegenerative disorders. Consequently, the identification of small molecule inhibitors of BAX is a promising therapeutic strategy. High-throughput screening (HTS) assays are essential for discovering and characterizing such inhibitors from large chemical libraries.

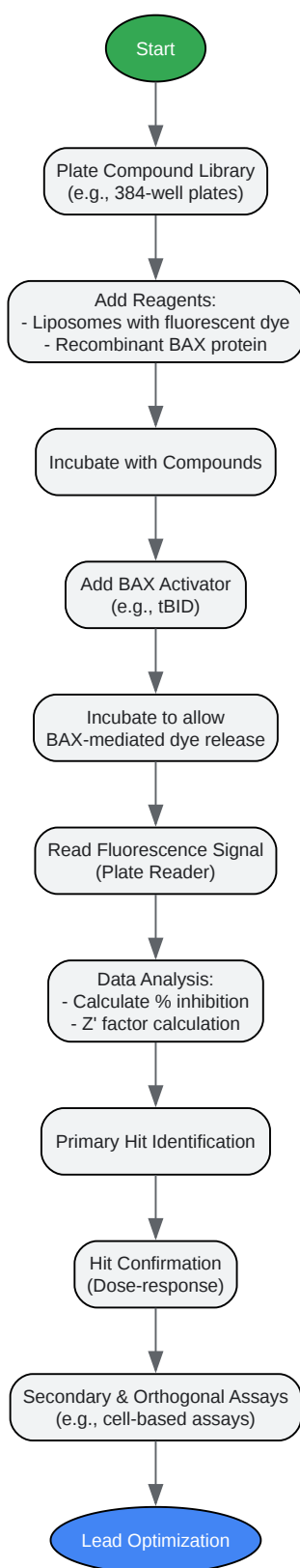
These application notes provide an overview of the principles and a detailed protocol for a cell-free, fluorescence-based HTS assay to identify direct inhibitors of BAX-mediated membrane permeabilization, a key event in apoptosis.

BAX Activation Signaling Pathway

Apoptotic signals converge on the activation of BAX. In healthy cells, BAX is a soluble monomer primarily located in the cytosol.^[1] Upon receiving an apoptotic stimulus, activator

BH3-only proteins (e.g., tBID, BIM) directly bind to BAX, inducing a conformational change. This activation can be antagonized by anti-apoptotic BCL-2 family proteins (e.g., BCL-2, BCL-xL). Activated BAX then translocates to the mitochondrial outer membrane, where it inserts and oligomerizes, forming pores that lead to mitochondrial outer membrane permeabilization (MOMP) and subsequent cell death.





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References

- 1. Apoptosis regulator BAX - Wikipedia [en.wikipedia.org]
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